

An In-depth Technical Guide to Germanium Tetraiodide

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Compound of Interest

Compound Name: Germanium tetraiodide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **germanium tetraiodide** (GeI_4), detailing its chemical and physical properties, synthesis protocols, and key applications in research and development.

Core Properties of Germanium Tetraiodide

Germanium tetraiodide, also known as tetraiodogermane, is an inorganic compound with the chemical formula GeI_4 .^[1]^[2] It is an orange-red crystalline solid.^[2] The central germanium atom is in the +4 oxidation state.^[3]

The fundamental properties of **Germanium Tetraiodide** are summarized in the table below for quick reference.

Property	Value	Source
Chemical Formula	GeI ₄	[1][2][4]
Molecular Weight	580.25 g/mol	[1]
580.248 g·mol ⁻¹	[2]	
580.26 g/mol	[4][5][6]	
Appearance	Orange-red crystalline solid/powder	[2][7][8]
Density	4.32 g/cm ³ at 25 °C	[2][6]
Melting Point	146 °C (419 K)	[2][8]
144 °C	[7][9]	
Boiling Point	377 °C (decomposes)	[7]
440 °C	[9]	
CAS Number	13450-95-8	[1][4]
Crystal Structure	Cubic, space group Pa3	[2]

Germanium tetraiodide is soluble in non-polar solvents such as carbon disulfide and benzene.[2] It is less soluble in carbon tetrachloride and chloroform.[2] A key characteristic is its reactivity with water, in which it hydrolyzes.[2] It is also noted to be sensitive to moisture.[10][11] Above its melting point, it begins to decompose into germanium(II) iodide and iodine.[2]

Synthesis and Experimental Protocols

The synthesis of high-purity **germanium tetraiodide** is crucial for its application in electronics and materials science. Several methods of preparation have been documented.

One common laboratory method involves the reaction of germanium dioxide (GeO₂) with 57% hydriodic acid (HI).[2]

Reaction: $\text{GeO}_2 + 4 \text{HI} \rightarrow \text{GeI}_4 + 2 \text{H}_2\text{O}$ [2]

Protocol: A detailed experimental protocol for this method involves refluxing germanium dioxide with an excess of concentrated hydriodic acid. The resulting **germanium tetraiodide** can then be purified, for example, by crystallization.

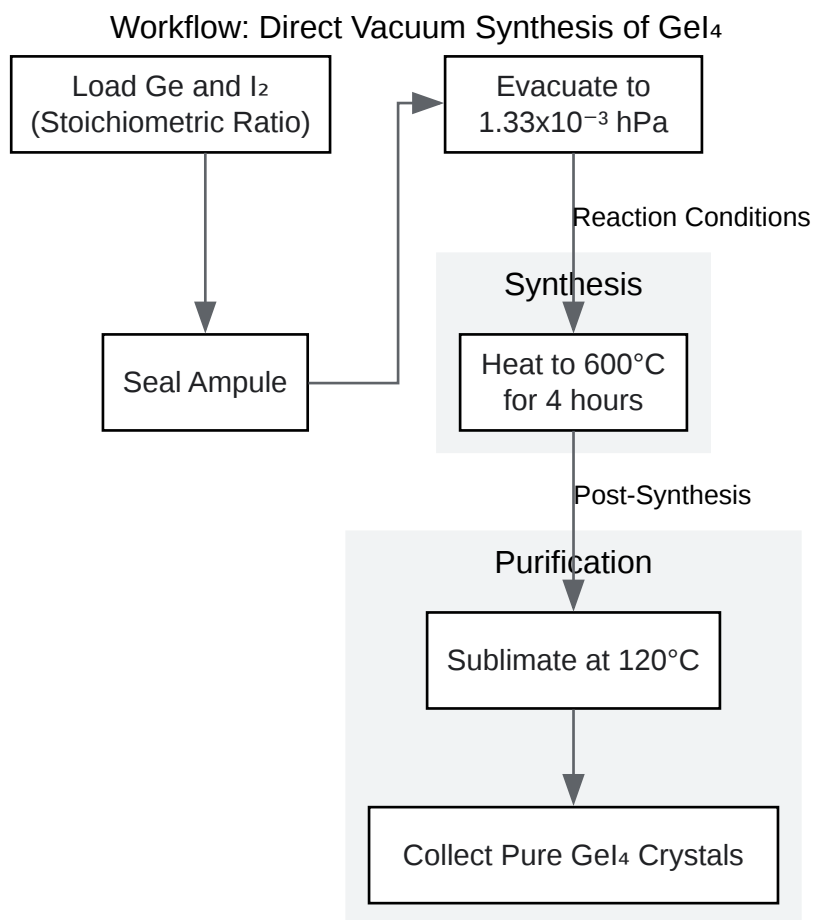
Germanium tetraiodide can be synthesized directly from the reaction of elemental germanium and iodine.^{[2][9]} A study has detailed the optimal conditions for a direct vacuum synthesis to produce high-purity GeI₄.^[12]

Reaction: $\text{Ge} + 2 \text{I}_2 \rightarrow \text{GeI}_4$

Experimental Protocol: Direct Vacuum Synthesis^[12]

- Reactants: High-purity elemental germanium and iodine.
- Stoichiometry: A stoichiometric ratio of germanium to iodine is used.
- Reaction Vessel: The reaction is carried out in a sealed vacuum ampule.
- Pressure: A residual pressure of 1.33×10^{-3} to 1.33×10^{-4} hPa is maintained.
- Temperature: The synthesis is effectively carried out at 600 °C to 700 °C to achieve a 100% yield.
- Time: The optimal synthesis time at 600 °C is 4 hours.
- Purification: The synthesized GeI₄ can be purified by sublimation within the same ampule at 120 °C.^[12]

The following diagram illustrates the workflow for the direct vacuum synthesis of **Germanium Tetraiodide**.



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Caption: Workflow for the direct vacuum synthesis of GeI_4 .

Applications in Research and Development

Germanium tetraiodide is a versatile compound with applications spanning materials science, electronics, and chemical synthesis.

A primary application of GeI_4 is as a precursor for producing germanium-based materials.^[10]

- **Thin Films and Nanowires:** It is used in the synthesis of germanium nanowires and the deposition of germanium thin films, which are critical components in specialized electronic

and optical devices.[10][13]

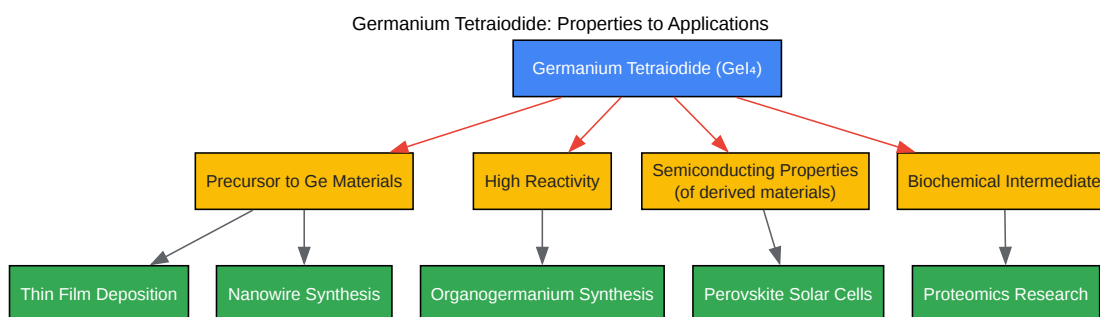
- Perovskite Research: Researchers are investigating germanium iodide for its potential use as a perovskite material in solar technology and other optoelectronic applications.[9]

GeI₄ serves as a reagent in various chemical syntheses:

- Organogermanium Compounds: It is employed in the preparation of organogermanium compounds.[10]
- Inorganic Synthesis: It reacts with other elements and compounds at high temperatures to produce novel materials, such as GeSi₂ and Ge₂S₃I₂ when reacted with germanium and sulfur.[2]

Germanium(IV) iodide is also utilized as a biochemical for proteomics research and serves as an intermediate in various processes.[5][10][11]

The logical relationship between the properties of **Germanium Tetraiodide** and its diverse applications is depicted in the diagram below.



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Caption: Relationship between GeI₄ properties and its applications.

Safety and Handling

Germanium tetraiodide is classified as a corrosive solid.[2] It causes severe skin burns and eye damage.[10][11] Due to its reactivity with moisture, it should be handled in a dry, inert atmosphere.[10] Appropriate personal protective equipment (PPE), including gloves, eye shields, and a dust mask, is mandatory when working with this compound.[6] It should be stored in a tightly sealed container away from moisture.

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